

An In-depth Technical Guide to 3-Methylheptanal (CAS Number: 27608-03-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylheptanal

Cat. No.: B1620058

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, reactivity, and potential applications of **3-Methylheptanal** (CAS No. 27608-03-3). The information is curated for professionals in research, scientific, and drug development fields, with a focus on detailed data presentation and experimental methodologies.

Physicochemical and Spectroscopic Properties

3-Methylheptanal is a branched-chain aldehyde with a characteristic chemical profile. Its physical and spectroscopic data are summarized below, providing a foundational understanding of its molecular identity and behavior.

Physical Properties

Quantitative physical data for **3-Methylheptanal** are presented in Table 1. These properties are crucial for its handling, purification, and application in various experimental settings.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	--INVALID-LINK--
Molecular Weight	128.21 g/mol	--INVALID-LINK--
Boiling Point	163 °C at 760 mmHg	--INVALID-LINK--
Density	0.809 g/cm ³	--INVALID-LINK--
Solubility	Poorly soluble in water; soluble in non-polar organic solvents.	Inferred from structure
Refractive Index (n _D ²⁰)	1.415–1.420 (estimated)	--INVALID-LINK--

Spectroscopic Data

Spectroscopic analysis is fundamental to confirming the structure and purity of **3-Methylheptanal**. Key spectral features are outlined in Table 2.

Spectroscopic Technique	Key Features
¹ H NMR	Aldehyde proton (CHO): δ 9.5–10.0 ppm; Methyl branch (CH ₃): δ 0.9–1.1 ppm (triplet). [1]
¹³ C NMR	Data available on --INVALID-LINK--.
Infrared (IR) Spectroscopy	Strong C=O stretch: ~1720 cm ⁻¹ ; Aldehyde C-H stretch: ~2820–2720 cm ⁻¹ . [1]
Mass Spectrometry	GC-MS data available on --INVALID-LINK--.

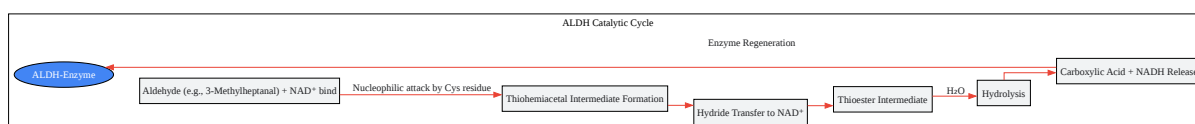
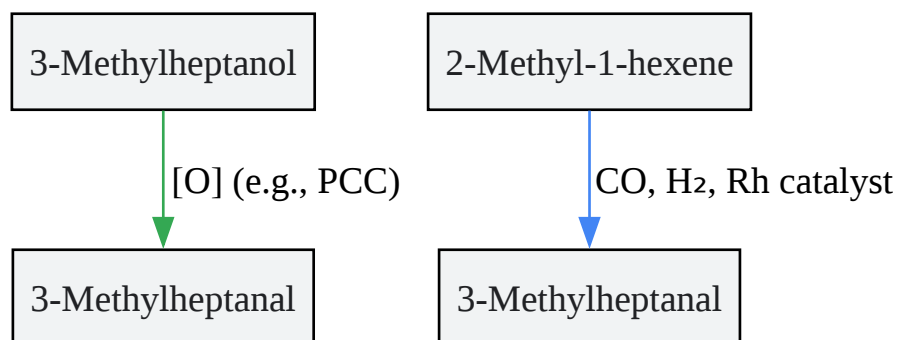
Synthesis and Reactivity

Understanding the synthesis and chemical reactivity of **3-Methylheptanal** is essential for its application as a research chemical and intermediate.

Synthetic Routes

Two primary laboratory-scale synthetic routes for **3-Methylheptanal** are the oxidation of the corresponding alcohol and the hydroformylation of an alkene.

A common and effective method for the synthesis of **3-Methylheptanal** is the oxidation of 3-methylheptanol. This reaction typically employs a mild oxidizing agent to prevent over-oxidation to the carboxylic acid.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Insights into Aldehyde Dehydrogenase Enzymes: A Structural Perspective - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Methylheptanal (CAS Number: 27608-03-3)]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1620058#3-methylheptanal-cas-number-27608-03-3-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com